

# Molecular weight and formula of 9,9-Bis(methoxymethyl)-9H-fluorene

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## Compound of Interest

Compound Name: 9,9-Bis(methoxymethyl)-9H-fluorene

Cat. No.: B065785

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## Technical Guide: 9,9-Bis(methoxymethyl)-9H-fluorene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9,9-Bis(methoxymethyl)-9H-fluorene**, detailing its chemical and physical properties, synthesis protocols, and key applications. The information is curated for professionals in research, chemical synthesis, and materials science.

## Core Compound Properties

**9,9-Bis(methoxymethyl)-9H-fluorene** is a fluorene derivative recognized for its utility as an internal electron donor in Ziegler-Natta catalysts for polypropylene polymerization.<sup>[1][2][3]</sup> Its rigid fluorene core and flexible ether functionalities enable it to effectively coordinate with transition metal centers, leading to enhanced stereocontrol during polymerization.<sup>[1]</sup>

## Physicochemical Data

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>2</sub>	[4][5][6]
Molecular Weight	254.32 g/mol	[4][5][6]
CAS Number	182121-12-6	[4][5][7]
Appearance	White to off-white crystalline powder or solid	[1]
Melting Point	66–72 °C	[1]
Boiling Point	359.9 ± 15.0 °C at 760 mmHg	[8]
Density	1.18 g/cm <sup>3</sup>	[1]
Flash Point	≥150°C	[1]
Purity	≥97% - ≥99%	[1][6][8]

## Identification and Structure

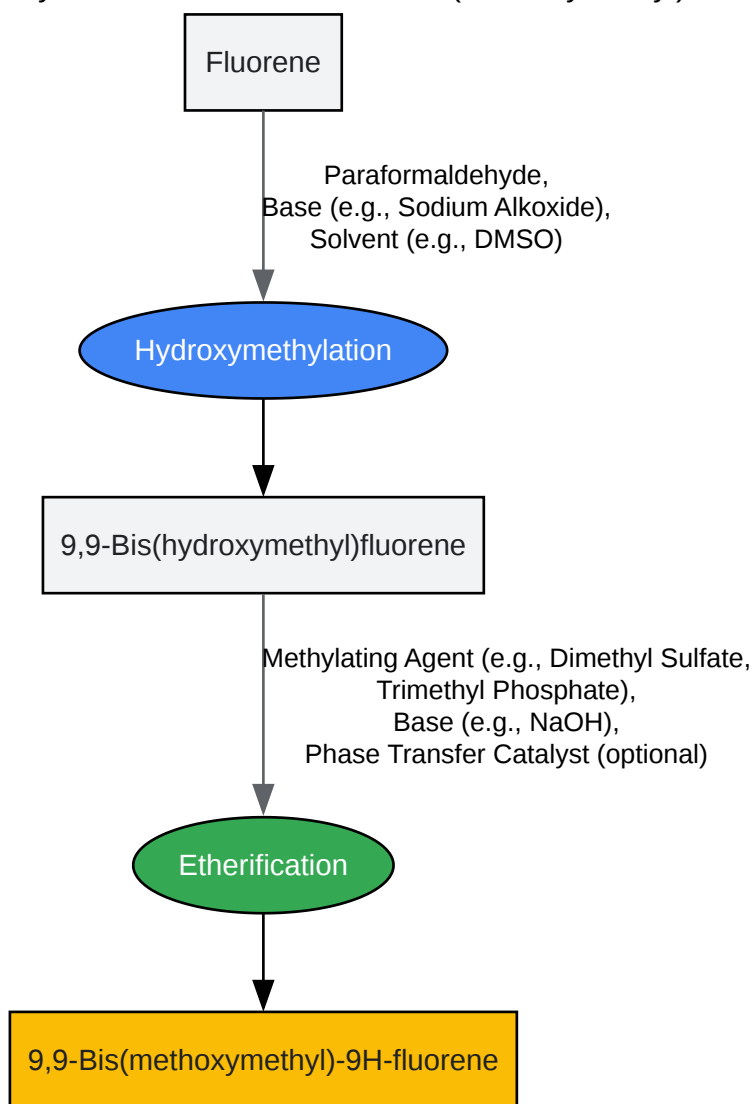
Identifier	Value	Source
IUPAC Name	9,9-bis(methoxymethyl)fluorene	[4]
SMILES	<chem>COCC1(C2=CC=CC=C2C3=CC=CC=C31)COC</chem>	[4][5]
InChI	InChI=1S/C17H18O2/c1-18-11-17(12-19-2)15-9-5-3-7-13(15)14-8-4-6-10-16(14)17/h3-10H,11-12H2,1-2H3	[4][5]
InChIKey	ZWINORFLMHROGF-UHFFFAOYSA-N	[4][5]

## Synthesis Protocols

The synthesis of **9,9-Bis(methoxymethyl)-9H-fluorene** is typically achieved in a two-step process starting from fluorene.

## Synthesis Workflow Diagram

General Synthesis Workflow for 9,9-Bis(methoxymethyl)-9H-fluorene



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Caption: Synthesis workflow from fluorene to the final product.

## Step 1: Synthesis of 9,9-Bis(hydroxymethyl)fluorene

This initial step involves the hydroxymethylation of fluorene.

- Reactants: Fluorene, paraformaldehyde.[2][9]
- Base/Solvent System: An alcoholic solution of a sodium alkoxide (e.g., sodium methoxide or ethoxide) is commonly used as the base, with dimethyl sulfoxide (DMSO) serving as the solvent.[9][10]
- Procedure Outline:
  - A mixture of paraformaldehyde, DMSO, and sodium alkoxide is prepared.
  - Solid fluorene (e.g., in powder form) is added to this mixture.[9]
  - The reaction proceeds to form 9,9-bis(hydroxymethyl)fluorene.[9]

## Step 2: Synthesis of 9,9-Bis(methoxymethyl)-9H-fluorene

The intermediate, 9,9-bis(hydroxymethyl)fluorene, is then converted to the final product through etherification.

- Reactants: 9,9-Bis(hydroxymethyl)fluorene, a methylating agent.
- Method A: Using Dimethyl Sulfate
  - Reagents: Dimethyl sulfate is used as the methylating agent in the presence of an alkali metal hydroxide solution (e.g., sodium hydroxide).[10] A phase transfer catalyst, such as a tetraalkylammonium halide (e.g., tetrabutylammonium bromide), is also employed.[9][10]
  - Procedure Outline:
    - An alkali metal hydroxide solution is mixed with the tetraalkylammonium halide, 9,9-bis(hydroxymethyl)fluorene, and a solvent.[9]

- Dimethyl sulfate is added portion-wise (in at least three portions), with stirring for at least 60 minutes between additions.[\[9\]](#)[\[10\]](#)
- Method B: Using Trimethyl Phosphate
  - Reagents: Trimethyl phosphate serves as a low-toxicity methylating agent, with a Lewis acid catalyst.[\[11\]](#)
  - Procedure Outline:
    - 9,9-fluorenedimethanol, trimethyl phosphate, and a Lewis acid catalyst are added to a sealed reaction vessel.[\[3\]](#)[\[11\]](#)
    - The mixture is heated (e.g., to 100°C) and stirred for an extended period (e.g., 24 hours).[\[3\]](#)
    - The product can be purified by recrystallization from methanol.[\[11\]](#)

## Applications and Relevance

While the prompt mentions drug development, the primary application of **9,9-Bis(methoxymethyl)-9H-fluorene** is in materials science.

## Ziegler-Natta Catalysis

The most prominent application is as an internal electron donor for Ziegler-Natta catalysts used in propylene polymerization.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its use can lead to the production of polypropylene with high isotacticity and a narrow molecular weight distribution.[\[2\]](#)[\[3\]](#)

## Organic Synthesis and Electronics

This compound also serves as a versatile intermediate in organic synthesis.[\[1\]](#)[\[12\]](#) The fluorene core's properties make it useful in the synthesis of conjugated polymers and small molecules for applications in organic electronics, such as OLEDs and organic semiconductors.[\[1\]](#)

Due to the specific applications of this compound in materials science and chemical synthesis, there is no available literature describing its involvement in biological signaling pathways relevant to drug development.

## Safety and Handling

- Hazard Classification: Irritant (Xi).[5]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[7][8]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[7]
- Storage: Store at room temperature in a dry, sealed container.[6][8][13]

This guide provides foundational knowledge for professionals working with **9,9-Bis(methoxymethyl)-9H-fluorene**. For detailed experimental parameters and safety protocols, it is essential to consult the primary literature and material safety data sheets (MSDS).

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